

Application Notes and Protocols for Diethylammonium Bromide Surface Passivation of Perovskite Layers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethylammonium bromide

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This document provides detailed application notes and experimental protocols for the use of **diethylammonium bromide** (DEABr) as a surface passivating agent for perovskite films in solar cell applications. The information compiled herein is intended to guide researchers in the successful implementation of this technique to enhance the efficiency and stability of perovskite-based optoelectronic devices.

Introduction to Diethylammonium Bromide Passivation

Surface defects in perovskite crystalline films are a major source of non-radiative recombination, which limits the power conversion efficiency (PCE) and long-term stability of perovskite solar cells (PSCs). Surface passivation using organic ammonium halides has emerged as an effective strategy to mitigate these defects. **Diethylammonium bromide** (DEABr) is an organic ammonium salt that can be used as a post-treatment agent on 3D perovskite films.

The application of a DEABr solution to the surface of a 3D perovskite layer, such as methylammonium lead iodide (MAPbI₃), leads to the in-situ formation of a 2D perovskite-like capping layer. This 2D layer effectively passivates surface defects, reduces non-radiative recombination, and improves the interfacial energetics for more efficient charge extraction.

Furthermore, the hydrophobic nature of the diethylammonium cations can enhance the moisture resistance of the perovskite film, thereby improving the overall stability of the device. Studies have shown that DEABr treatment can lead to significant improvements in the open-circuit voltage (Voc), fill factor (FF), and overall power conversion efficiency (PCE) of perovskite solar cells.

Experimental Protocols

This section provides detailed protocols for the synthesis of DEABr, the preparation of the passivation solution, the surface treatment procedure, and the characterization of the passivated perovskite films.

Synthesis of Diethylammonium Bromide (DEABr)

Materials:

- Diethylamine ((C₂H₅)₂NH)
- Hydrobromic acid (HBr, 48% in water)
- Ethanol
- Diethyl ether
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Rotary evaporator
- Büchner funnel and filter paper

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar, dissolve diethylamine in ethanol.
- Cool the solution in an ice bath.

- Slowly add a stoichiometric amount of hydrobromic acid dropwise to the cooled and stirring diethylamine solution. The reaction is exothermic, so maintain the temperature below 10 °C.
- After the addition is complete, continue stirring the reaction mixture at room temperature for 2-3 hours.
- Remove the solvent under reduced pressure using a rotary evaporator to obtain a crude solid.
- Recrystallize the crude product from a mixture of ethanol and diethyl ether to obtain purified white crystals of **diethylammonium bromide**.
- Dry the crystals under vacuum overnight.

Preparation of DEABr Passivation Solution

Materials:

- **Diethylammonium bromide** (DEABr) powder
- Anhydrous isopropanol (IPA)
- Vortex mixer or ultrasonic bath

Procedure:

- Prepare a stock solution of DEABr in isopropanol. A common concentration range is 1 to 10 mg/mL. For example, to prepare a 2.5 mg/mL solution, dissolve 25 mg of DEABr in 10 mL of anhydrous isopropanol.
- Use a vortex mixer or sonicate the solution to ensure the DEABr is fully dissolved.
- Filter the solution through a 0.22 µm PTFE syringe filter before use to remove any particulate impurities.

Surface Passivation of Perovskite Films

This protocol assumes the prior fabrication of a 3D perovskite film (e.g., MAPbI₃) on a suitable substrate.

Materials:

- Substrate with perovskite film
- DEABr passivation solution (e.g., 2.5 mg/mL in IPA)
- Spin coater
- Hotplate

Procedure:

- Transfer the substrate with the freshly prepared perovskite film into a nitrogen-filled glovebox.
- Place the substrate onto the chuck of a spin coater.
- Dispense a sufficient amount of the DEABr solution (e.g., 100 µL for a 1.5 cm x 1.5 cm substrate) to cover the entire surface of the perovskite film.
- Spin-coat the DEABr solution onto the perovskite film. A typical two-step program is:
 - Step 1: 1000 rpm for 10 seconds (for spreading the solution)
 - Step 2: 4000-6000 rpm for 30-40 seconds (to form a thin layer and evaporate the solvent)
- After spin-coating, transfer the substrate to a hotplate and anneal at 100-120 °C for 5-10 minutes to promote the formation of the 2D capping layer and remove any residual solvent.
- Allow the substrate to cool down to room temperature before proceeding with the deposition of subsequent layers (e.g., hole transport layer).

Characterization of Passivated Perovskite Films

a) X-ray Diffraction (XRD):

- Purpose: To confirm the formation of the 2D perovskite phase and assess the crystallinity of the underlying 3D perovskite.
- Procedure: Perform XRD measurements on the passivated perovskite films. Look for the appearance of low-angle diffraction peaks characteristic of the 2D perovskite structure, in addition to the characteristic peaks of the 3D perovskite.

b) Scanning Electron Microscopy (SEM):

- Purpose: To investigate the surface morphology of the perovskite film after passivation.
- Procedure: Acquire top-down SEM images of both the control (unpassivated) and DEABr-passivated perovskite films. Observe any changes in grain size, grain boundaries, and surface coverage.

c) Photoluminescence (PL) and Time-Resolved Photoluminescence (TRPL) Spectroscopy:

- Purpose: To evaluate the effectiveness of the passivation in reducing non-radiative recombination.
- Procedure:
 - Steady-state PL: Measure the PL spectra of the control and passivated films. An increase in PL intensity for the passivated film suggests a reduction in defect-mediated non-radiative recombination.
 - TRPL: Measure the PL decay dynamics. A longer carrier lifetime for the passivated film indicates more effective suppression of non-radiative recombination pathways.

d) X-ray Photoelectron Spectroscopy (XPS):

- Purpose: To analyze the surface chemical composition and bonding states of the passivated film.
- Procedure: Acquire high-resolution XPS spectra of the core levels of relevant elements (e.g., Pb 4f, I 3d, Br 3d, N 1s). Shifts in binding energies can provide insights into the chemical interactions at the surface.

Data Presentation

The following tables summarize the quantitative data from various studies on the effect of DEABr and similar ammonium salt passivation on the performance of perovskite solar cells.

Table 1: Photovoltaic Performance of Perovskite Solar Cells with and without Diethylammonium Bromide (DEABr) Passivation

Treatment	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)	Reference
Control (MAPbI ₃)	1.05	21.8	62.7	14.37	[1]
DEABr (2.5 mg/mL)	1.12	22.5	72.5	18.30	[1]

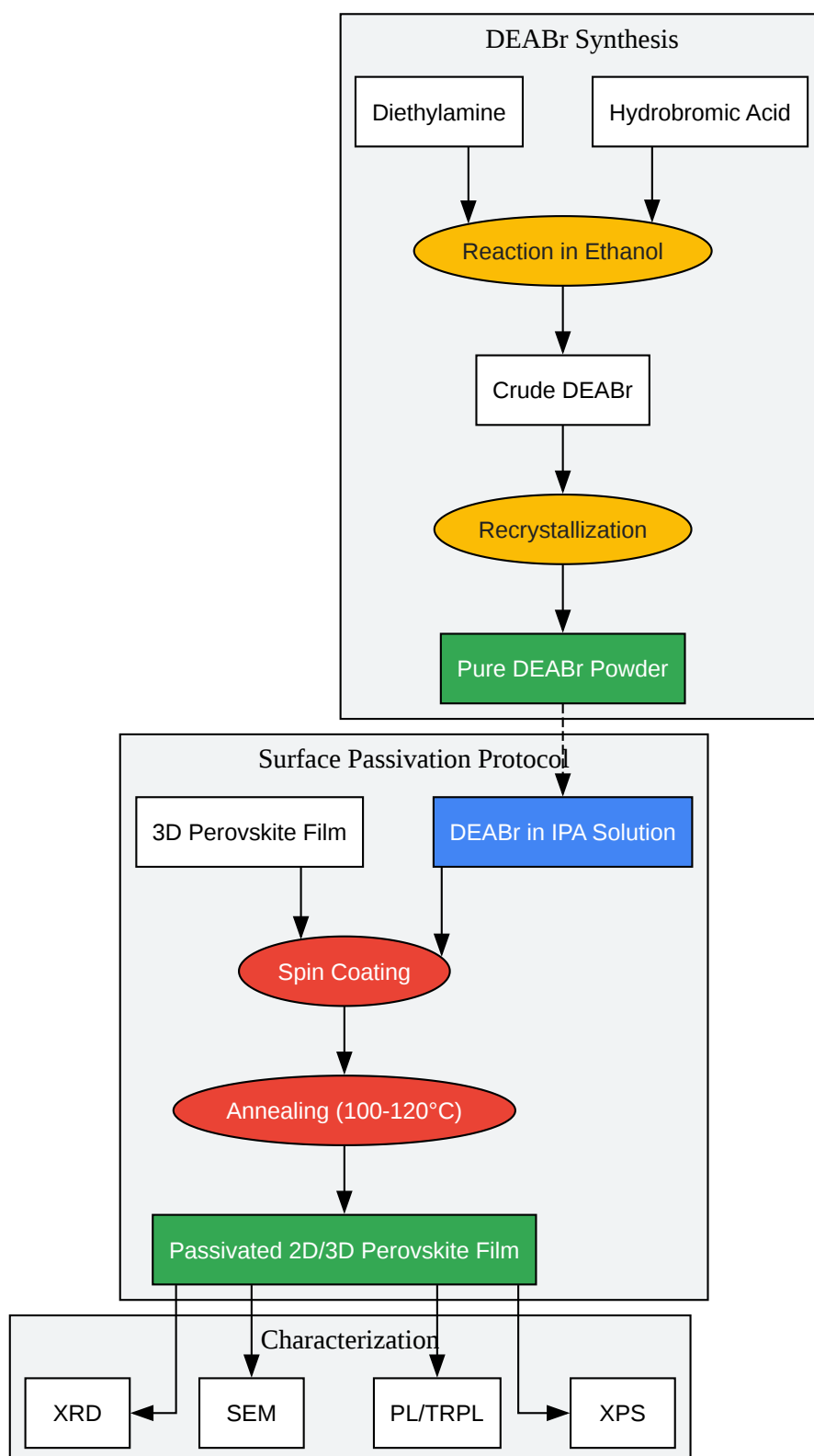
Table 2: Photovoltaic Performance of Inverted Perovskite Solar Cells with and without Ethylammonium Bromide (EABr) Bottom Interface Passivation

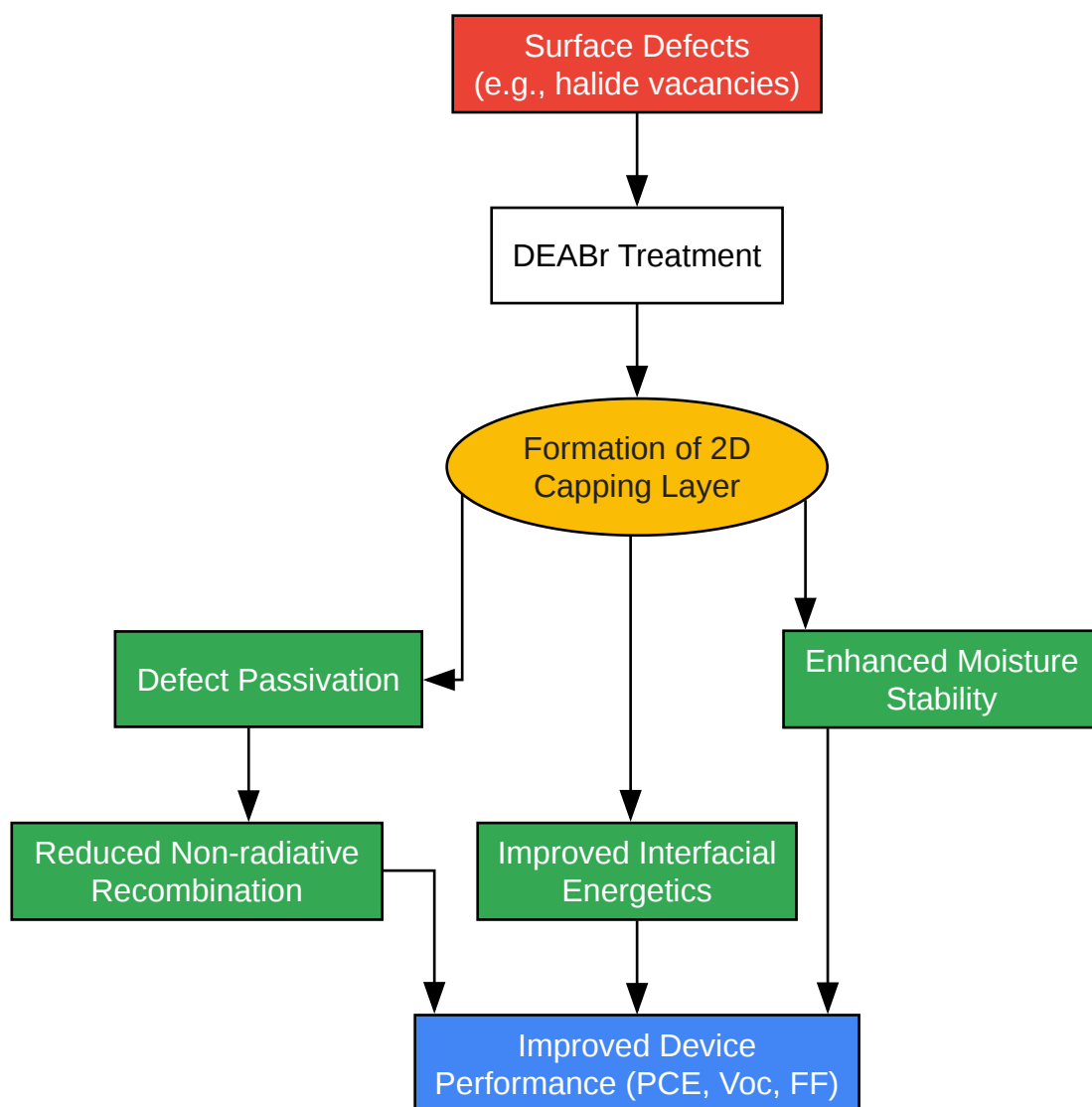
Treatment	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)	Reference
Control	1.10	23.2	79.8	20.41	[2]
EABr	1.12	23.5	80.1	21.06	[2]

Table 3: Stability of Perovskite Solar Cells with and without DEABr Passivation

Treatment	Stability Condition	Initial PCE (%)	PCE after aging (%)	Reference
Control (MAPbI ₃)	Ambient air, 500 hours	14.37	Degraded significantly	[1]
DEABr (2.5 mg/mL)	Ambient air, 500 hours	18.30	Retained >85% of initial PCE	[1]

Visualizations





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